

# Personal protective equipment for handling (S)-3-Phosphoglyceric acid-13C3sodium

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## Compound of Interest

Compound Name: (S)-3-Phosphoglyceric acid-13C3sodium

Cat. No.: B13415046

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## Essential Safety and Handling Guide for (S)-3-Phosphoglyceric acid-13C3sodium

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **(S)-3-Phosphoglyceric acid-13C3sodium**, tailored for researchers, scientists, and drug development professionals. The information is based on the safety data for the structurally analogous compound, D-(-)-3-Phosphoglyceric acid disodium salt.

## Hazard Identification and Personal Protective Equipment (PPE)

**(S)-3-Phosphoglyceric acid-13C3sodium** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3] One safety data sheet also indicates that it may cause damage to the eyes and central nervous system upon a single exposure.[2] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

### Recommended Personal Protective Equipment

PPE Category	Item	Specification
Eye and Face Protection	Safety glasses with side-shields or goggles	Must be worn at all times when handling the compound. A face shield may be necessary for splash-prone procedures.
Skin Protection	Chemical-resistant gloves	Nitrile, neoprene, or other suitable material. Inspect gloves for integrity before each use.
Laboratory coat	Fully buttoned, with long sleeves.	
Respiratory Protection	NIOSH-approved respirator	Required when handling large quantities, if dust is generated, or in poorly ventilated areas.

## Operational and Handling Protocols

### Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.<sup>[2]</sup>
- The recommended storage temperature is -20°C.<sup>[2]</sup>

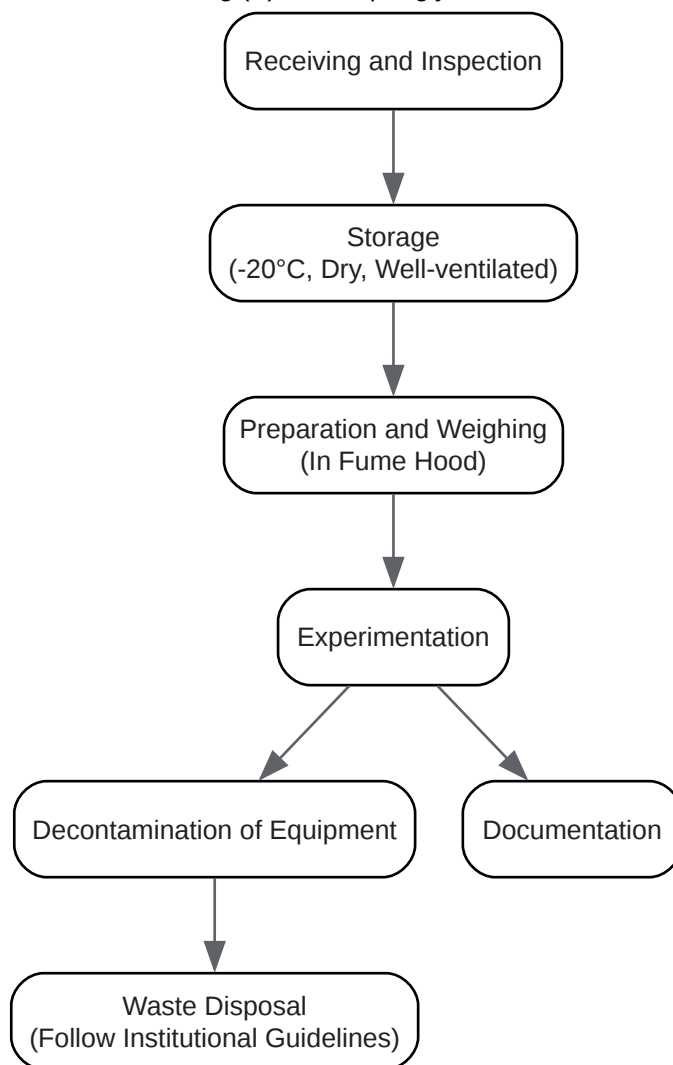
### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Avoid contact with skin and eyes.<sup>[4]</sup> In case of accidental contact, immediately flush the affected area with copious amounts of water.<sup>[2][5]</sup>
- Do not eat, drink, or smoke in the laboratory.

- Wash hands thoroughly after handling the compound.[2]

### Experimental Workflow Diagram

Workflow for Handling (S)-3-Phosphoglyceric acid-13C3sodium



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Caption: Workflow for Handling **(S)-3-Phosphoglyceric acid-13C3sodium**.

## Disposal Plan

Dispose of **(S)-3-Phosphoglyceric acid-13C3sodium** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[2][4] It is

crucial to consult your institution's environmental health and safety (EHS) office for specific disposal guidelines. Do not dispose of the chemical down the drain or in regular trash.

## Emergency Procedures

### Spill:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed container for disposal.
- Clean the spill area with a suitable decontaminating agent.

### First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][5]
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[2][5]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[2]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]

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## References

- 1. d-(-)-3-phosphoglyceric acid disodium salt | C<sub>3</sub>H<sub>5</sub>Na<sub>2</sub>O<sub>7</sub>P | CID 16219906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (S)-3-Phosphoglyceric acid-13C<sub>3</sub>sodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13415046#personal-protective-equipment-for-handling-s-3-phosphoglyceric-acid-13c3sodium]

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